

# Formation of Scandium Carbides at High-Pressure Conditions: A Technical Guide

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## Compound of Interest

Compound Name: Carbanide;scandium

Cat. No.: B15427413

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## Abstract

This technical guide provides a comprehensive overview of the formation of scandium carbides under high-pressure and high-temperature conditions. It is intended for researchers, scientists, and professionals in materials science and drug development who are interested in the synthesis and characterization of novel materials. This document details the experimental protocols for high-pressure synthesis, presents quantitative data on the formation of various scandium carbide phases, and illustrates key experimental workflows and phase relationships through detailed diagrams. The synthesis of scandium carbides is highly sensitive to oxygen presence, leading to the formation of oxycarbides in oxygen-rich environments. Under low-oxygen conditions, distinct carbide phases such as  $\text{Sc}_3\text{C}_4$ ,  $\text{Sc}_4\text{C}_3$ , and a novel orthorhombic  $\text{ScC}_x$  phase have been synthesized and are quenchable to ambient conditions.

## Introduction

The study of binary metal carbides is a burgeoning field of materials science, driven by the quest for materials with exceptional properties such as high hardness, thermal stability, and unique electronic characteristics. Scandium, a light transition metal, forms a variety of carbides with intriguing structures and properties. The application of high pressure and high temperature (HPHT) during synthesis provides a powerful tool to explore new phases and compositions that are not accessible under ambient conditions. This guide summarizes the current state of knowledge on the high-pressure synthesis of scandium carbides, focusing on the experimental methodologies and the resulting products.

# High-Pressure Synthesis of Scandium Carbides

The reaction between scandium and carbon under high-pressure, high-temperature (HPHT) conditions has been investigated using various experimental setups, primarily diamond anvil cells (DACs) and multi-anvil presses. These techniques allow for the in-situ study of phase transformations and reactions using synchrotron X-ray diffraction.

## Formation of Scandium Carbide Phases

Several distinct scandium carbide phases have been identified when scandium and carbon are subjected to high pressures and temperatures. The presence of oxygen contamination has been found to be a critical factor influencing the final product.

- In an oxygen-rich environment, the most stable phase formed is a scandium oxycarbide,  $\text{ScO}_x\text{C}_y$ , with experimentally determined stoichiometries of  $x=0.39$  and  $y=0.50\text{--}0.56$ .
- With minimal oxygen contamination, the following scandium carbide phases have been observed:
  - $\text{Sc}_3\text{C}_4$ : A carbon-rich scandium carbide.
  - $\text{Sc}_4\text{C}_3$ : A metal-rich scandium carbide.
  - Orthorhombic  $\text{ScC}_x$ : A novel scandium carbide phase with an orthorhombic crystal structure.

All of these high-pressure phases have been found to be quenchable, meaning they can be recovered and studied at ambient conditions.

## Quantitative Data

The following tables summarize the quantitative data on the formation conditions and structural parameters of scandium carbides synthesized under high pressure.

Table 1: Synthesis Conditions for High-Pressure Scandium Carbide Phases

Phase	Pressure (GPa)	Temperature (K)	Synthesis Apparatus	Starting Materials	Reference
Sc <sub>3</sub> C <sub>4</sub>	High	High	Diamond Anvil Cell, Multi-anvil Press	Scandium, Carbon	
Sc <sub>4</sub> C <sub>3</sub>	High	High	Diamond Anvil Cell, Multi-anvil Press	Scandium, Carbon	
Orthorhombic ScC <sub>x</sub>	High	High	Diamond Anvil Cell, Multi-anvil Press	Scandium, Carbon	
ScO <sub>x</sub> C <sub>y</sub> (x=0.39, y=0.50–0.56)	High	High	Diamond Anvil Cell, Multi-anvil Press	Scandium, Carbon (with oxygen contamination)	

Table 2: Crystallographic Data for High-Pressure Scandium Carbide Phases

Phase	Crystal System	Space Group	Lattice Parameters (Å)	Pressure (GPa)	Reference
Sc <sub>3</sub> C <sub>4</sub>	Tetragonal	P4/mnc	a = 7.4873(5), c = 15.026(2)	Ambient (quenched)	
Sc <sub>4</sub> C <sub>3</sub>	Cubic	I-43d	a = 7.4774(8)	19	
Orthorhombic ScC <sub>x</sub>	Orthorhombic	Not specified	Not specified	High	

## Experimental Protocols

The synthesis of scandium carbides at high pressure involves sophisticated experimental techniques. The following sections detail the key methodologies employed.

### Diamond Anvil Cell (DAC) with In Situ Laser Heating

The diamond anvil cell is a primary tool for generating ultra-high pressures on small samples.

Methodology:

- **Sample Preparation:** A small piece of scandium foil and fine graphite powder are loaded into a sample chamber drilled in a rhenium gasket. The gasket is pre-indented between two diamond anvils to the desired thickness.
- **Pressure Generation:** Pressure is applied by mechanically driving the two diamond anvils together. The pressure is calibrated using a pressure standard, such as the fluorescence of a ruby chip placed in the sample chamber.
- **In Situ Laser Heating:** The sample is heated to high temperatures using a high-power laser (e.g., Nd:YAG or fiber laser) focused through the transparent diamond anvils. The temperature is measured pyrometrically.
- **In Situ Analysis:** Synchrotron X-ray diffraction patterns are collected in situ during the heating and compression process. This allows for real-time monitoring of the reaction and identification of the formed phases.
- **Quenching:** The sample is rapidly cooled by turning off the laser, and the pressure is then slowly released. The recovered sample can be further analyzed at ambient conditions.

### Multi-Anvil Press Synthesis

Multi-anvil presses are used to synthesize larger sample volumes at high pressures and temperatures.

Methodology:

- **Sample Assembly:** A mixture of scandium and carbon powders is placed inside a sample capsule (e.g., made of a noble metal or hexagonal boron nitride) to prevent contamination. This capsule is then placed within a pressure-transmitting medium (e.g., a ceramic octahedron).
- **Compression:** The pressure medium is compressed by a set of tungsten carbide or sintered diamond anvils. The pressure is calibrated based on the hydraulic press load and known phase transitions of standard materials.
- **Heating:** The sample is heated internally using a cylindrical graphite or metal furnace. The temperature is monitored by a thermocouple placed near the sample.
- **Synthesis:** The sample is held at the desired pressure and temperature for a specific duration to allow the reaction to complete.
- **Quenching and Recovery:** The sample is quenched by turning off the furnace power, followed by a slow decompression. The synthesized sample is then recovered from the assembly for ex-situ analysis.

## Visualizations

The following diagrams illustrate the experimental workflow for high-pressure synthesis and the logical relationship between the starting materials and the resulting scandium carbide phases.

Caption: Experimental workflows for the synthesis of scandium carbides.

Caption: Formation pathways of scandium carbides under HPHT conditions.

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